Introduction: The Strategic Importance of Fmoc-3-Aminoadipic Acid

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Compound of Interest

Compound Name:	*Fmoc-3-aminoadipic acid*
CAS No.:	*1185303-08-5*
Cat. No.:	*B1390417*

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Fmoc-3-aminoadipic acid (Fmoc-3-Aad) is a

-amino acid and a structural homolog of glutamic acid (

-homoglutamic acid). Unlike standard

-amino acids, the amine is positioned at the

-carbon (C3), while the side chain—containing a distal carboxylic acid—extends from the same position.

Incorporating 3-Aad into peptide sequences introduces unique conformational properties, such as the formation of stable 14-helix structures (in

-peptides) and increased resistance to proteolytic degradation. However, its dicarboxylic nature demands rigorous side-chain protection strategies to prevent branching, aspartimide-like side reactions, and uncontrolled cyclization.

This guide addresses the two primary protection strategies—tert-Butyl (OtBu) and Allyl (OAll)—and provides troubleshooting workflows for their application in Solid Phase Peptide Synthesis (SPPS).

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Part 1: Protection Group Selection Matrix

Q: Which side-chain protection group should I choose for my specific application?

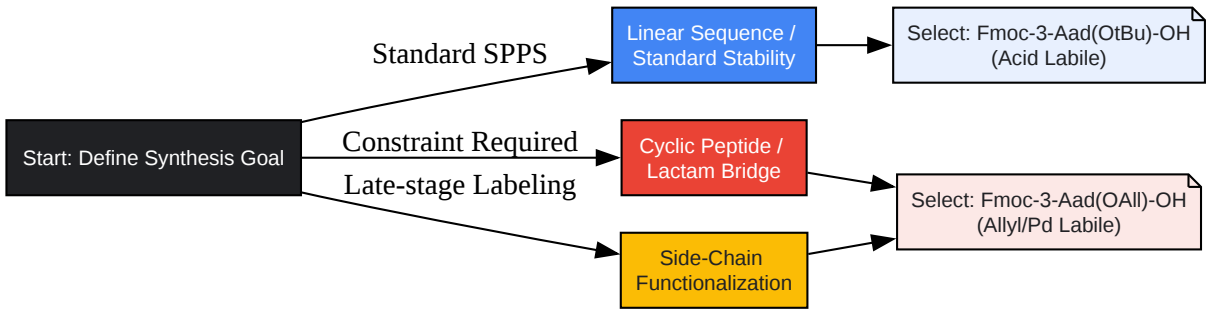
A: The choice depends entirely on whether you are synthesizing a linear sequence or a cyclic constraint (lactam bridge). Use the decision matrix below to select the correct derivative.

Comparative Technical Specifications

Feature	Fmoc-3-Aad(OtBu)-OH	Fmoc-3-Aad(OAll)-OH
Primary Application	Standard linear SPPS; -peptide oligomers.	Cyclic peptides (Lactam bridges); Side-chain modification.
Deprotection Condition	Acidic (95% TFA). Occurs during global cleavage.	Orthogonal (Pd(PPh)). Occurs on-resin before cleavage.[1][2]
Orthogonality	Not orthogonal to resin cleavage.	Fully orthogonal to Fmoc (Base) and tBu/Resin (Acid).
Risk Factor	Low. Standard handling.	High. Palladium sensitivity to oxygen; incomplete deprotection.
Cost	Moderate.	Higher (due to Pd reagents and synthesis complexity).

Decision Logic Diagram

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Figure 1: Decision tree for selecting the appropriate side-chain protection based on synthetic intent.

Part 2: Technical Protocols & Troubleshooting

Scenario A: The "OtBu" Strategy (Linear Synthesis)

Q: I am observing low coupling efficiency with Fmoc-3-Aad(OtBu)-OH. How do I optimize this?

Technical Insight:

-amino acids are sterically more demanding than

-amino acids. The extra methylene group increases the flexibility of the backbone, but the coupling to a secondary amine (if the previous residue is N-alkylated) or of the

-amino acid itself can be sluggish due to folding (aggregation) of the growing chain.

Optimization Protocol:

- Activation: Switch from standard HBTU/DIC to HATU/HOAt (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate). The pyridinium nitrogen in HOAt provides a "neighboring group effect" that accelerates coupling by ~10x compared to HOBt.
- Solvent: Use NMP (N-methylpyrrolidone) instead of DMF.[3] NMP disrupts

  -sheet aggregation more effectively.

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- Double Coupling: Perform two coupling cycles:
  - Coupling 1: 1 hour at Room Temp.
  - Coupling 2: 45 mins at 40°C (Microwave assisted if available, max 50°C to avoid epimerization).

Self-Validating Check: Perform a Chloranil Test (not Kaiser) after coupling.

- Why? The Kaiser test detects primary amines. If you are coupling onto a secondary amine or a difficult sequence, the Chloranil test is more sensitive for secondary amines and less prone to false negatives in aggregated sequences.

Scenario B: The "OAll" Strategy (Cyclization/Orthogonal)

Q: My Allyl deprotection failed (incomplete removal), or the subsequent coupling failed. What went wrong?

Technical Insight: The removal of the Allyl group uses Palladium(0).[4][5][6][7] Two common failure modes exist:

- "Pd Poisoning": Trace sulfur (from Met/Cys) or oxidation of the catalyst renders it inactive.
- Allyl Scavenging: The allyl cation generated during deprotection can re-attach to nucleophiles (like the N-terminus or Trp/Tyr side chains) if not effectively scavenged.

Recommended Protocol: Phenylsilane Method (Superior to NMM/HOAc) Standard NMM/Acetic acid methods are legacy; Phenylsilane (PhSiH

) acts as a much more efficient hydride donor/scavenger.

Step-by-Step Workflow:

- Wash: Wash resin with DCM (3x) and degassed DCM (3x). Oxygen is the enemy of Pd(0).
- Catalyst Prep: Dissolve Pd(PPh

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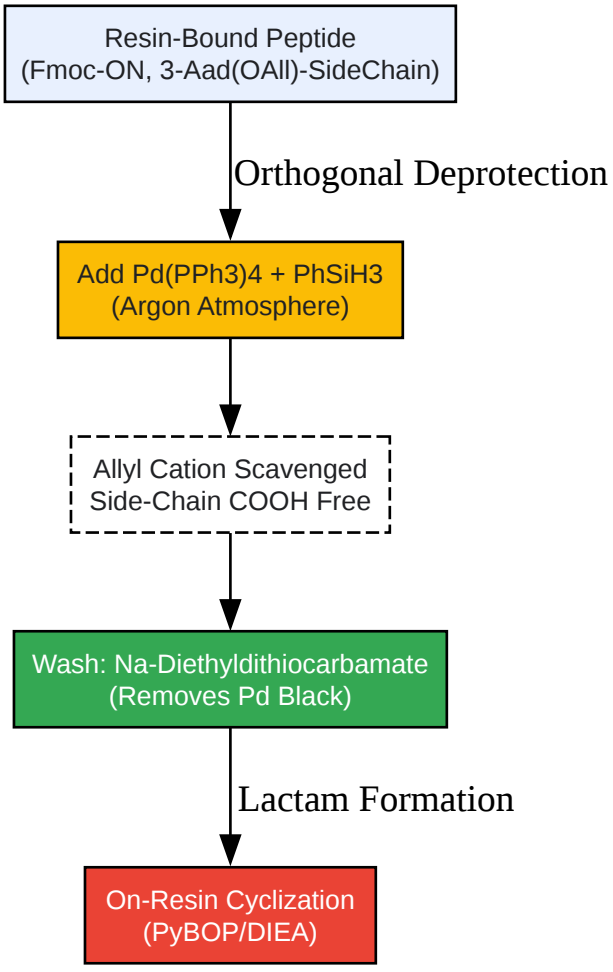
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(0.1 - 0.2 eq) and Phenylsilane (10 - 20 eq) in dry, degassed DCM.

- Note: Do not premix for >5 mins. The solution should be yellow/orange. If it turns black immediately, your solvent is wet or oxidized.

- Reaction: Add to resin. Shake under Nitrogen/Argon for 20-30 minutes.
- Repeat: Drain and repeat the step with fresh catalyst solution.
- Wash (Critical): Wash with DCM, then 0.5% Sodium Diethyldithiocarbamate (in DMF) to remove Palladium residues (which appear black/grey).
  - Validation: The resin should return to its original color.

Visualizing the Orthogonal Workflow:



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Figure 2: Workflow for on-resin Allyl deprotection and subsequent cyclization.

Part 3: Frequently Asked Questions (FAQs)

Q1: Can Fmoc-3-Aad undergo aspartimide formation like Aspartic acid? A: It is significantly less likely. Aspartimide formation is driven by the formation of a 5-membered succinimide ring. 3-Aminoadipic acid would require the formation of a 6- or 7-membered ring (depending on the attack vector), which is kinetically disfavored compared to the 5-membered Asp ring. However, avoid prolonged exposure to strong bases (like 20% piperidine) after the side chain is deprotected.

Q2: I see precipitation when dissolving Fmoc-3-Aad in DCM. Is this normal? A: Yes. Fmoc-protected

-amino acids often exhibit poor solubility in non-polar solvents like DCM.

- Solution: Dissolve in DMF or NMP.[1][3] If using an automated synthesizer, ensure the delivery lines are primed with DMF to prevent clogging. Heating to 40°C during dissolution can also help.

Q3: How do I verify the identity of the 3-Aad residue after cleavage? A: Standard Mass Spectrometry (ESI-MS) will confirm the mass (MW: 161.16 Da for the residue). However, distinguishing it from isomeric residues (like 2-Aad or Glu derivatives) requires NMR or co-injection with a standard on HPLC.

- Mass Shift: 3-Aad adds +14 Da relative to Aspartic Acid and is isomeric with Glutamic Acid (+14 Da vs Glu? No, Glu is 147 Da, Aad is 161 Da. It is +14 Da relative to Glu).
  - Asp residue: 115 Da.
  - Glu residue: 129 Da.
  - 3-Aad residue: 143 Da (Wait, C6H9NO3 residue mass).
  - Correction: 3-Aminoadipic acid MW is 161.16. The residue mass (minus H2O) is 143.14 Da.

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